

Tridemorph's Impact on the Fungal Ergosterol Biosynthesis Pathway: A Technical Guide

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Compound of Interest

Compound Name: *Tridemorph*

Cat. No.: *B114830*

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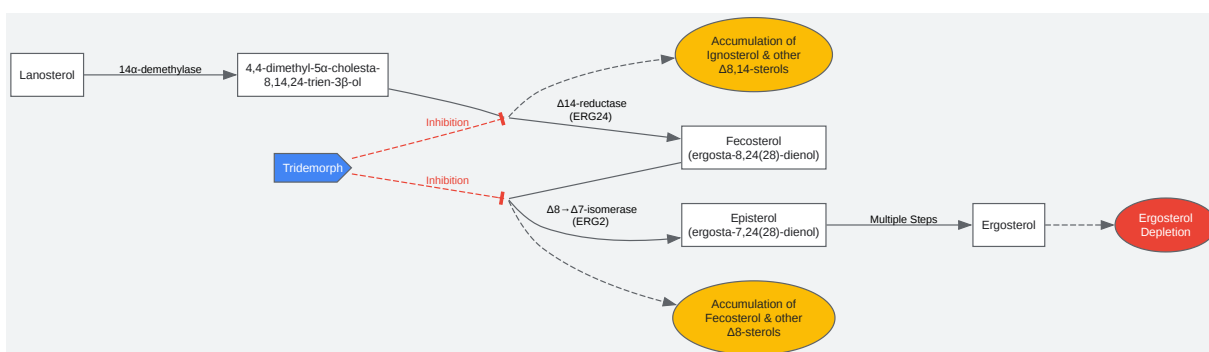
Abstract

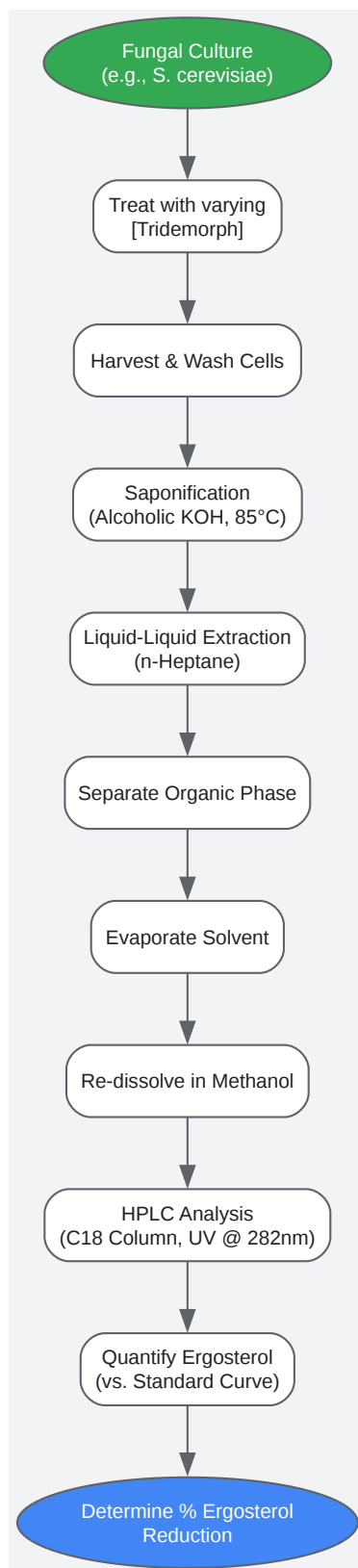
Tridemorph, a morpholine-based systemic fungicide, is widely utilized for the control of various fungal pathogens, notably *Erysiphe graminis* (powdery mildew) in cereal crops. Its efficacy stems from the targeted disruption of ergosterol biosynthesis, an essential pathway for maintaining the integrity and functionality of fungal cell membranes. This technical guide provides an in-depth analysis of the molecular mechanism of **tridemorph**, focusing on its specific enzymatic targets within the ergosterol pathway. It details the biochemical consequences of inhibition, presents available quantitative data, outlines key experimental protocols for research, and provides visual representations of the pathway and experimental workflows.

The Ergosterol Biosynthesis Pathway: A Brief Overview

Ergosterol is the primary sterol in fungal cell membranes, where it plays a crucial role analogous to that of cholesterol in mammalian cells. It modulates membrane fluidity, permeability, and the function of membrane-bound enzymes. The biosynthesis of ergosterol is a complex, multi-step process beginning with acetyl-CoA. A critical segment of this pathway, and the target of many antifungal agents, is the conversion of lanosterol to ergosterol. This late-stage pathway involves a series of demethylations, isomerizations, and desaturations. Due to

its essential nature and its absence in plants and animals, the ergosterol biosynthesis pathway is a prime target for the development of selective antifungal compounds.





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